

Essential Safety and Handling Guidance for BMS-214662

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Compound of Interest

Compound Name: BMS-214662

Cat. No.: B126714

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Researchers and laboratory personnel must exercise caution when handling **BMS-214662**, a potent farnesyl transferase inhibitor with cytotoxic properties.[1][2][3][4] Conflicting safety data sheets (SDS) necessitate a conservative approach to personal protective equipment (PPE) and handling procedures. While one source indicates the compound is not classified as hazardous, another classifies the hydrochloride salt form as harmful if swallowed and very toxic to aquatic life.[5] Therefore, treating **BMS-214662** as a hazardous substance is imperative to ensure personnel safety and environmental protection.

Hazard Identification and Prudent Handling

BMS-214662 is a research compound with significant biological activity. Its intended use is for laboratory research purposes and not for human or veterinary applications. The primary routes of exposure to be concerned with are ingestion and skin contact. Due to its cytotoxic nature, demonstrated in preclinical antitumor activity, minimizing exposure is critical.

Key Hazard Information:

Hazard Classification (BMS-214662 hydrochloride)	GHS Category	Precautionary Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.

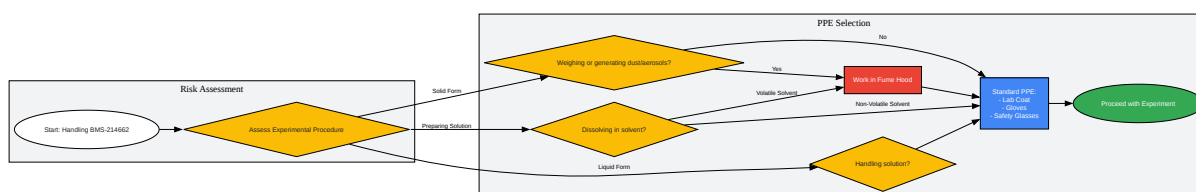
Note: An SDS for **BMS-214662** from another supplier does not classify the substance as hazardous according to the Globally Harmonized System (GHS). Due to this discrepancy, it is recommended to adhere to the more stringent safety precautions.

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is essential to mitigate the risks associated with handling **BMS-214662**. The following table outlines the recommended PPE based on a risk assessment of laboratory procedures.

PPE Category	Recommended Equipment	Rationale
Hand Protection	Nitrile or other chemically resistant gloves	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or aerosols.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a fume hood for procedures that may generate dust or aerosols.	To prevent inhalation of airborne particles.

The selection of appropriate PPE should always be guided by a thorough risk assessment of the specific experimental procedures being performed.



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References

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